

# Proper Disposal of 1,8-Dinitroanthraquinone: A Procedural Guide

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## Compound of Interest

Compound Name: 1,8-Dinitroanthraquinone

Cat. No.: B085473

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical waste is a critical aspect of laboratory operations. This guide provides essential, step-by-step procedures for the proper disposal of **1,8-Dinitroanthraquinone**, a compound that requires careful handling due to its potential hazards. Adherence to these protocols is vital for ensuring personnel safety and environmental protection.

## Hazard Profile and Safety Summary

**1,8-Dinitroanthraquinone** is classified as a hazardous substance, primarily causing eye irritation.<sup>[1]</sup> As with many aromatic nitro compounds, it is crucial to treat this compound and any contaminated materials as hazardous waste.<sup>[2]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key data for **1,8-Dinitroanthraquinone**.

Property	Value	Source
Molecular Formula	C14H6N2O6	[3]
Molecular Weight	298.21 g/mol	[3]
GHS Hazard Classification	Eye Irritant 2B, H320 (Causes eye irritation)	[1]
NFPA Health Hazard	0 (Materials that, under emergency conditions, would offer no hazard beyond that of ordinary combustible materials)	[1]

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **1,8-Dinitroanthraquinone** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[2] Never dispose of this chemical down the drain or in regular trash.[4]

## Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment:[1][2][4]

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Chemical safety goggles or a face shield.[1]
- Body Protection: A laboratory coat or other suitable protective clothing.[1]
- Respiratory Protection: In case of inadequate ventilation or dust formation, wear a NIOSH/MSHA-approved respirator.[1][4]

## Waste Collection

- Solid Waste: Collect any surplus, expired, or waste **1,8-Dinitroanthraquinone** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically resistant, and have a secure lid.[\[2\]](#)
- Contaminated Materials: Any materials used to clean up spills, such as absorbent pads or rags, should also be placed in the designated hazardous waste container.[\[5\]](#)
- Solutions: If the compound is in a solvent, it should be collected in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container.[\[2\]](#)
- Empty Containers: Empty containers of **1,8-Dinitroanthraquinone** must be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate from the cleaning process must be collected and disposed of as hazardous liquid waste.[\[2\]](#)  
[\[5\]](#)

## Labeling

Properly label the hazardous waste container with the following information:[\[2\]](#)[\[5\]](#)

- The words "Hazardous Waste"
- The full chemical name: "**1,8-Dinitroanthraquinone**"
- The associated hazards (e.g., "Irritant")
- The date of accumulation

## Storage

Store the hazardous waste container in a designated, well-ventilated, and secure area.[\[1\]](#)[\[2\]](#)

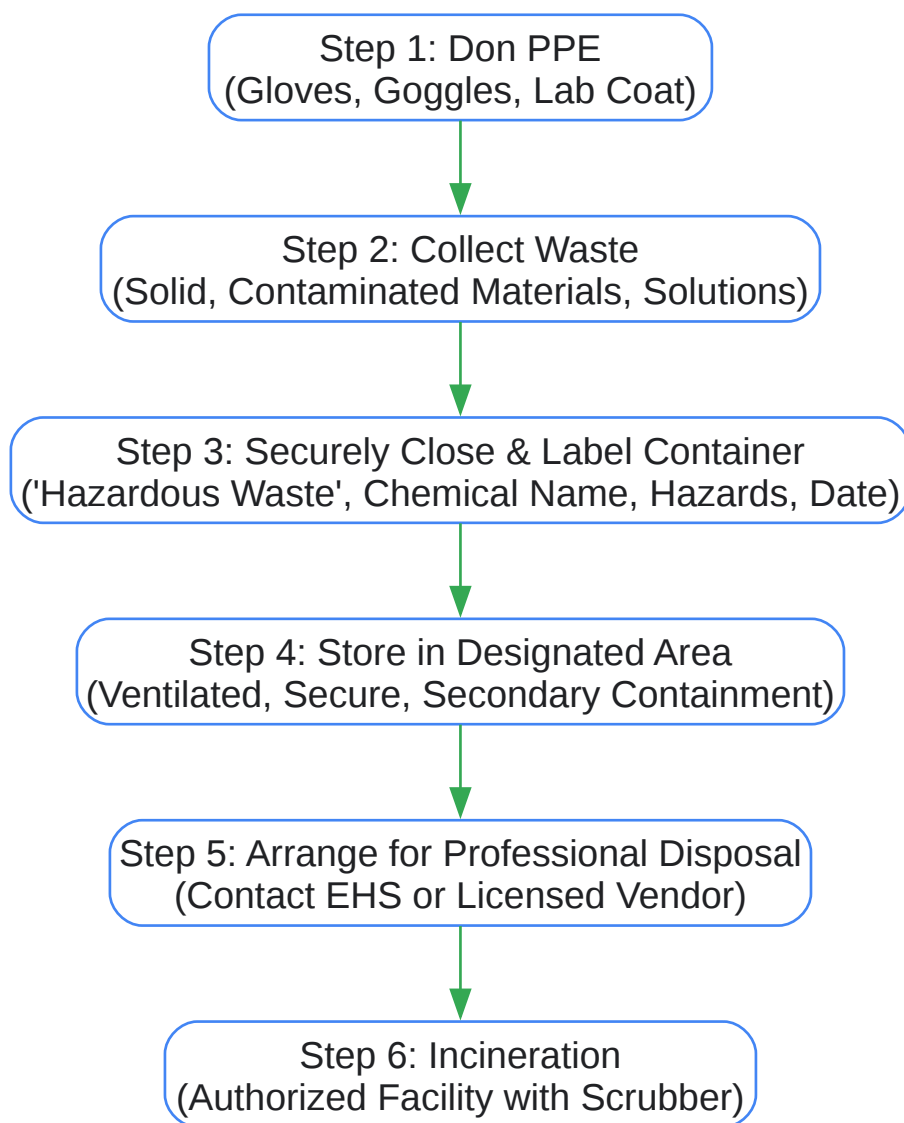
This area should be away from incompatible materials such as strong oxidizing and reducing agents.[\[1\]](#) The storage area should also have secondary containment to prevent the spread of material in case of a leak.[\[2\]](#)[\[5\]](#)

## Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste. [2] Provide the disposal company with the Safety Data Sheet (SDS) for the compound. The primary recommended disposal method is removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]

## Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **1,8-Dinitroanthraquinone**.



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Caption: Logical workflow for the disposal of **1,8-Dinitroanthraquinone**.

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## References

- 1. synquestlabs.com [synquestlabs.com]
- 2. benchchem.com [benchchem.com]
- 3. 1,8-Dinitro-9,10-anthraquinone | C<sub>14</sub>H<sub>6</sub>N<sub>2</sub>O<sub>6</sub> | CID 67210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. policies.dartmouth.edu [policies.dartmouth.edu]
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